

An In-depth Technical Guide to Butyl Nicotinate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butyl nicotinate*

Cat. No.: *B1215821*

[Get Quote](#)

This technical guide provides a comprehensive overview of **Butyl Nicotinate**, including its chemical identity, physicochemical properties, synthesis, and potential applications. The information is intended for researchers, scientists, and professionals in drug development.

Chemical Identity

CAS Number: 6938-06-3[\[1\]](#)[\[2\]](#)[\[3\]](#)

Synonyms: A variety of synonyms are used to identify **Butyl Nicotinate** in literature and commercial listings. These are crucial for comprehensive database searches and material sourcing.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Synonym	Reference
n-Butyl nicotinate	[2] [4]
Butyl 3-pyridinecarboxylate	[2] [3] [4]
Nicotinic acid butyl ester	[1] [2] [3]
3-Pyridinecarboxylic acid, butyl ester	[2] [4] [6]
Nicotinic acid n-butyl ester	[2] [4]
Ba 2674	[2] [4] [6]

Physicochemical Properties

Butyl Nicotinate is a colorless to light yellow oily liquid.[7][8] Its key physical and chemical properties are summarized in the table below.

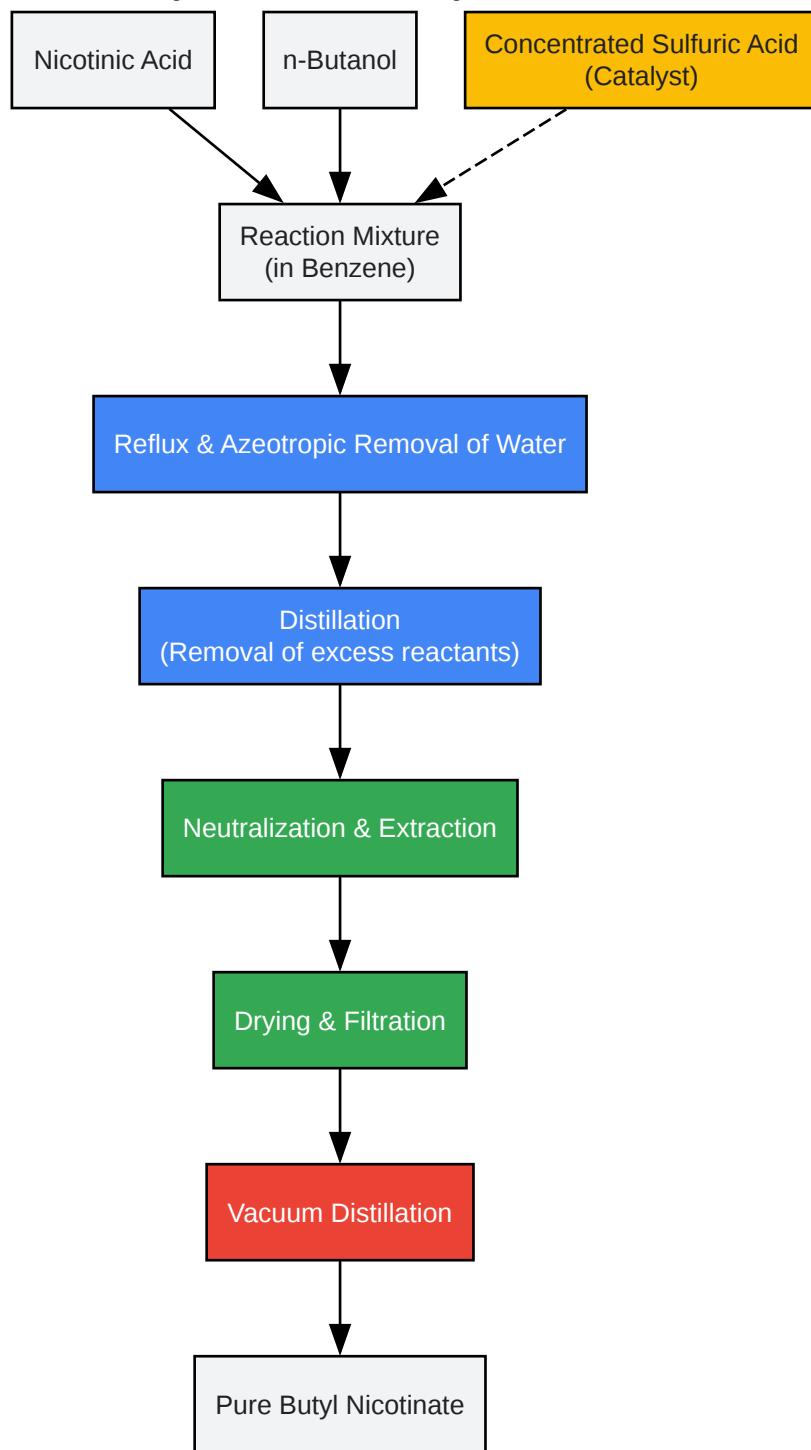
Property	Value	Conditions	Reference
Molecular Formula	C ₁₀ H ₁₃ NO ₂	[1][4]	
Molecular Weight	179.22 g/mol	[1][2]	
Boiling Point	231 °C	[7][8]	
251.9 °C	@ 752 Torr	[6]	
260.17 °C	@ 760.00 mm Hg (est)	[3]	
Density	1.06 g/cm ³	@ 20 °C	[5][6]
Refractive Index (n _{20/D})	1.495	[7][8]	
Solubility	Almost insoluble in water	[7][8]	
2.45 g/L	@ 32 °C	[7]	
Soluble in alcohol, propylene glycol, and oils	[7][8]		
Flash Point	224.00 °F (106.50 °C)	TCC (est)	[3]
logP (o/w)	2.270	[3]	

Synthesis of Butyl Nicotinate

The primary method for synthesizing **Butyl Nicotinate** is through the azeotropic esterification of nicotinic acid with n-butanol.[7][8]

Synthesis Workflow

Synthesis of Butyl Nicotinate



[Click to download full resolution via product page](#)

A flowchart illustrating the synthesis of **Butyl Nicotinate**.

Experimental Protocol

This protocol is a general method for the synthesis of **Butyl Nicotinate**.[\[7\]](#)[\[8\]](#)

Materials:

- Nicotinic acid (0.2 mol)
- n-Butanol (110 mL)
- Benzene (30 mL)
- Concentrated sulfuric acid (98%)
- Ice water
- Saturated sodium carbonate solution
- Isopropyl ether
- Anhydrous magnesium sulfate

Procedure:

- Dissolve nicotinic acid in a mixture of n-butanol and benzene in a reaction flask.
- Slowly add concentrated sulfuric acid to the mixture with continuous stirring.
- Attach a water separator to the flask and heat the mixture to reflux for 8 hours, with continuous stirring, to remove the water formed during the reaction.
- After the reaction is complete, remove the excess n-butanol and benzene by distillation.
- Carefully pour the residue into ice water and neutralize it to a pH of 7-8 with a saturated sodium carbonate solution.
- Extract the aqueous phase with isopropyl ether (3 x 100 mL).
- Combine the organic phases and dry over anhydrous magnesium sulfate overnight.
- Filter the mixture and remove the isopropyl ether from the filtrate by distillation.

- Purify the resulting crude product by distillation under reduced pressure to obtain pure **Butyl Nicotinate**.

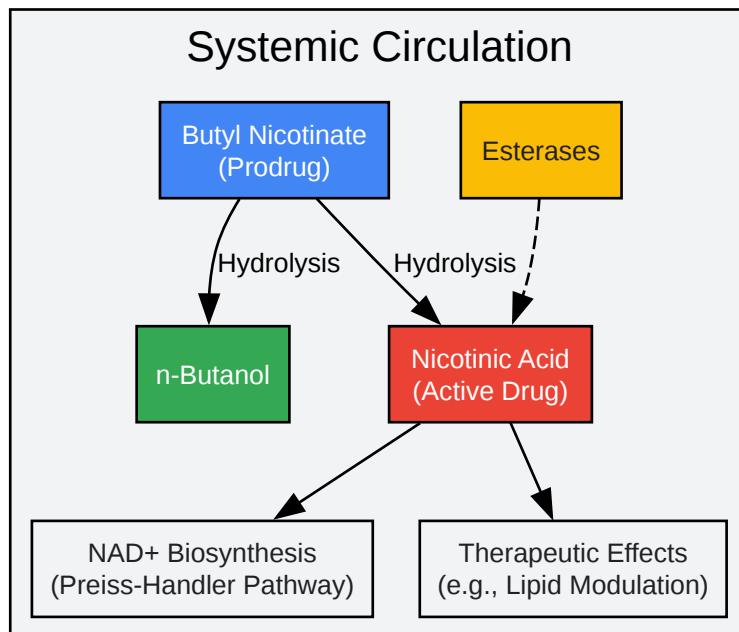
Applications in Research and Drug Development

Butyl Nicotinate is utilized in various fields, from fragrances to pharmaceuticals. Its structural relationship to nicotinic acid (Vitamin B3), a crucial molecule in cellular metabolism, makes it a compound of interest for drug development.[9][10]

Role as a Prodrug and Relationship to Nicotinic Acid Signaling

Nicotinic acid is a precursor for the biosynthesis of nicotinamide adenine dinucleotide (NAD+), an essential coenzyme in cellular metabolism.[11] It also has therapeutic effects on lipid metabolism, such as raising HDL cholesterol.[9] **Butyl nicotinate**, as an ester of nicotinic acid, can act as a prodrug, being metabolized in the body to release the active nicotinic acid. The increased lipophilicity of the butyl ester may enhance its skin penetration.[3]

Butyl Nicotinate as a Prodrug



[Click to download full resolution via product page](#)

Logical relationship of **Butyl Nicotinate** as a prodrug.

Safety and Handling

Butyl Nicotinate is classified with the following GHS hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[\[2\]](#) Appropriate personal protective equipment should be worn when handling this chemical. For detailed safety information, refer to the Safety Data Sheet (SDS). It is recommended to store the compound below +30°C.[\[7\]](#)[\[8\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. labsolu.ca [labsolu.ca]
- 2. Butyl nicotinate | C10H13NO2 | CID 81353 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. butyl nicotinate, 6938-06-3 [thegoodsentscompany.com]
- 4. Butyl nicotinate [webbook.nist.gov]
- 5. bocsci.com [bocsci.com]
- 6. CAS Common Chemistry [commonchemistry.cas.org]
- 7. N-BUTYL NICOTINATE | 6938-06-3 [chemicalbook.com]
- 8. N-BUTYL NICOTINATE CAS#: 6938-06-3 [m.chemicalbook.com]
- 9. Nicotinic acid: an old drug with a promising future - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Nicotinic Acid | C6H5NO2 | CID 938 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Enzymatic approaches to nicotinic acid synthesis: recent advances and future prospects - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Butyl Nicotinate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1215821#butyl-nicotinate-cas-number-and-synonyms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com